

2-Cyclopropyl-2-phenylacetonitrile: Structural Dynamics & Synthetic Utility

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Compound of Interest

Compound Name: 2-Cyclopropyl-2-phenylacetonitrile

CAS No.: 61066-89-5

Cat. No.: B2668932

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Executive Summary & Structural Logic

2-cyclopropyl-2-phenylacetonitrile (CAS: 57020-00-5) represents a high-value pharmacophore scaffold in medicinal chemistry. It serves as a critical intermediate in the synthesis of 5-HT₃ antagonists (e.g., Cilansetron) and various agrochemicals.

Its structural significance lies in the cyclopropyl moiety, which acts as a bioisostere for isopropyl or ethyl groups but offers distinct physicochemical advantages:

- **Metabolic Stability:** The cyclopropyl C-H bonds are shorter (character) and stronger (~106 kcal/mol) than typical alkyl C-H bonds, rendering the adjacent methine position less susceptible to Cytochrome P450-mediated -hydroxylation.

- **Conformational Rigidity:** The ring restricts the rotation of the phenyl-acetonitrile bond, locking the molecule into a specific bioactive conformation that enhances receptor binding affinity.
- **-Character:** The "banana bonds" (Bent bonds) of the cyclopropane ring can engage in pseudo-interactions with the adjacent phenyl ring, modulating the electronic density of the nitrile group.

Core Physicochemical Profile

Property	Specification
IUPAC Name	2-cyclopropyl-2-phenylacetonitrile
CAS Number	57020-00-5
Molecular Formula	
Molecular Weight	157.21 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	~135–140 °C (at 15 mmHg)
Density	g/cm ³
LogP (Predicted)	2.7 (Lipophilic)
Solubility	Insoluble in water; Soluble in DCM, EtOAc, MeOH

Synthetic Methodologies

Synthesizing **2-cyclopropyl-2-phenylacetonitrile** presents a challenge due to the steric bulk and electronic properties of the cyclopropyl group. Two primary pathways exist: the Direct Alkylation (Naive Approach) and the Van Leusen Reductive Cyanation (Expert Approach).

Method A: The Van Leusen Nitrile Synthesis (Recommended)

The most robust route utilizes Cyclopropyl phenyl ketone as the starting material. This method avoids the low reactivity associated with nucleophilic substitution on cyclopropyl halides.

Mechanism: The reaction involves the condensation of the ketone with Tosylmethyl isocyanide (TosMIC) in the presence of a base (t-BuOK), followed by fragmentation to yield the nitrile. This effectively converts a carbonyl group (

) into a nitrile methine (

).

Experimental Protocol

Reagents:

- Cyclopropyl phenyl ketone (1.0 eq)
- TosMIC (1.1 eq)
- Potassium tert-butoxide (t-BuOK) (2.5 eq)
- Dimethoxyethane (DME) (Solvent)
- Ethanol (Absolute)

Step-by-Step Workflow:

- Preparation: In a flame-dried 3-neck flask under
 , dissolve TosMIC (1.1 eq) and Cyclopropyl phenyl ketone (1.0 eq) in anhydrous DME.
- Cooling: Cool the solution to 0°C using an ice/salt bath.
- Base Addition: Add t-BuOK (2.5 eq) dissolved in DME/EtOH (10:1) dropwise over 30 minutes. Critical: Maintain temperature < 5°C to prevent polymerization of TosMIC.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4 hours. Monitor via TLC (Hexane:EtOAc 4:1).
- Workup: Quench with saturated

- . Extract with Diethyl Ether (
-). Wash combined organics with brine, dry over
- , and concentrate in vacuo.
- Purification: Flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes) yields the pure nitrile.

Method B: Phase-Transfer Catalyzed Alkylation

Direct alkylation of phenylacetonitrile with cyclopropyl bromide is often sluggish due to the poor electrophilicity of cyclopropyl halides (

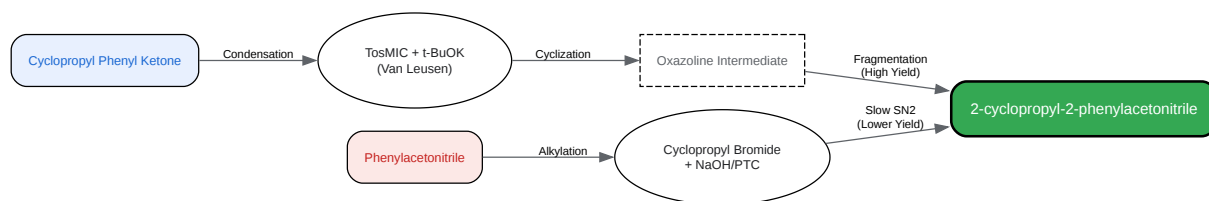
-like character of the ring carbons hinders

attack). However, this can be achieved using high-temperature Phase Transfer Catalysis (PTC).

- Substrates: Phenylacetonitrile + Cyclopropyl bromide.
- Catalyst: Tetrabutylammonium bromide (TBAB).
- Base: 50% NaOH (aq).
- Note: This method frequently yields side products (dialkylation) and requires careful stoichiometry control.

Visualization: Synthetic Pathways

The following diagram contrasts the synthetic logic between the two methods.



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Figure 1: Comparative synthetic strategies. The Van Leusen route (Blue) offers higher specificity compared to direct alkylation (Red).

Spectroscopic Identification

To validate the synthesis, the following spectroscopic signals are diagnostic for **2-cyclopropyl-2-phenylacetonitrile**.

Method	Signal (ppm / cm^{-1})	Assignment	Structural Insight
^1H NMR	0.45 - 0.70 (m, 4H)	Cyclopropyl	Distinctive high-field multiplets indicating the ring.
^1H NMR	1.25 - 1.35 (m, 1H)	Cyclopropyl	Methine proton of the ring.
^1H NMR	3.65 (d, , 1H)	-CH-CN	The doublet confirms coupling to the cyclopropyl methine.
^1H NMR	7.25 - 7.45 (m, 5H)	Phenyl	Aromatic protons.
IR	2240	Stretch	Sharp, weak band characteristic of non-conjugated nitriles.
IR	3010 - 3080	Cyclopropyl C-H	stretching of the strained ring.

Pharmaceutical Application: The Cilansetron Connection

The primary industrial utility of this molecule is as a precursor to Cilansetron (a 5-HT₃ receptor antagonist used for irritable bowel syndrome).

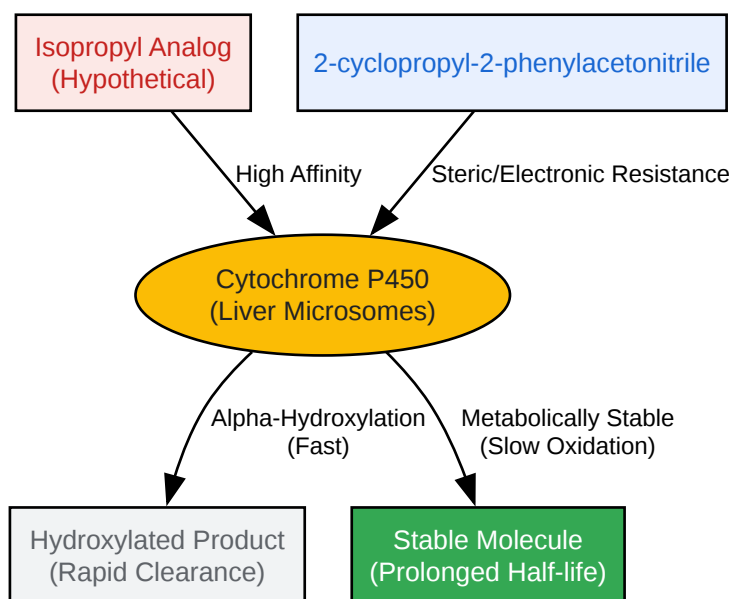
Pharmacophore Logic

The cyclopropyl group in Cilansetron is not merely a spacer; it provides:

- **Lipophilicity Modulation:** Increases LogP to ~3.0, improving blood-brain barrier (BBB) penetration.
- **Receptor Fit:** The rigid cyclopropyl group fits into a hydrophobic pocket of the 5-HT₃ receptor more specifically than a flexible propyl chain.

Metabolic Pathway Visualization

The diagram below illustrates how the cyclopropyl group protects the molecule from rapid degradation compared to an isopropyl analog.



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Figure 2: Metabolic stability conferred by the cyclopropyl moiety against P450 oxidation.

Safety & Handling Protocols

Hazard Classification: Acute Toxin (Oral/Dermal/Inhalation). Nitriles can release cyanide ions upon metabolic processing, though

-substituted nitriles are generally more stable.

- Engineering Controls: All synthesis involving TosMIC or cyanide derivatives must be performed in a Class II Biosafety Cabinet or a high-efficiency fume hood.
- PPE: Double nitrile gloves (0.11 mm minimum), chemical splash goggles, and a lab coat.
- Spill Response: Do not use acidic cleaning agents (risk of HCN generation). Treat spills with 10% Sodium Hypochlorite (Bleach) to oxidize the nitrile/cyanide residues.
- Storage: Store under inert gas (

or Ar) at 2-8°C. The compound is stable but can darken upon oxidation.

References

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